

Troubleshooting AVL-292 solubility issues in PBS

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Compound of Interest

Compound Name: Aic-292

Cat. No.: B605251

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Technical Support Center: AVL-292

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the Bruton's tyrosine kinase (BTK) inhibitor, AVL-292 (also known as Spebrutinib or CC-292).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of AVL-292 in PBS?

A1: AVL-292 is a hydrophobic molecule and has limited solubility in aqueous solutions like Phosphate-Buffered Saline (PBS). The reported solubility in a 1:30 mixture of DMSO:PBS (pH 7.2) is 0.03 mg/mL.^[1] It is practically insoluble in water alone.

Q2: Why is my AVL-292 precipitating when I dilute it in PBS?

A2: Precipitation of hydrophobic compounds like AVL-292 upon dilution from a high-concentration stock in an organic solvent (like DMSO) into an aqueous buffer (like PBS) is a common issue. This occurs because the compound is poorly solvated by water, leading it to fall out of solution. The final concentration of the organic solvent may not be sufficient to maintain the solubility of the drug.

Q3: What is the general mechanism of action for AVL-292?

A3: AVL-292 is a potent and highly selective covalent inhibitor of Bruton's tyrosine kinase (BTK).[2][3][4] BTK is a key component of the B-cell receptor (BCR) signaling pathway, which is crucial for B-cell proliferation, differentiation, and survival.[5] By irreversibly binding to a cysteine residue (Cys481) in the active site of BTK, AVL-292 blocks its kinase activity.[5]

Q4: In which solvents is AVL-292 more soluble?

A4: AVL-292 exhibits higher solubility in organic solvents. The table below summarizes its solubility in various common laboratory solvents.

AVL-292 Solubility Data

Solvent	Solubility
DMSO	≥45 mg/mL[6]
DMF	20 mg/mL[1]
Ethanol	0.5 mg/mL[1]
DMSO:PBS (pH 7.2) (1:30)	0.03 mg/mL[1]
Water	Insoluble[7]

Troubleshooting AVL-292 Solubility in PBS

If you are experiencing precipitation or incomplete dissolution of AVL-292 in PBS, please follow the troubleshooting guide below.

Recommended Protocol for Preparing AVL-292 in PBS

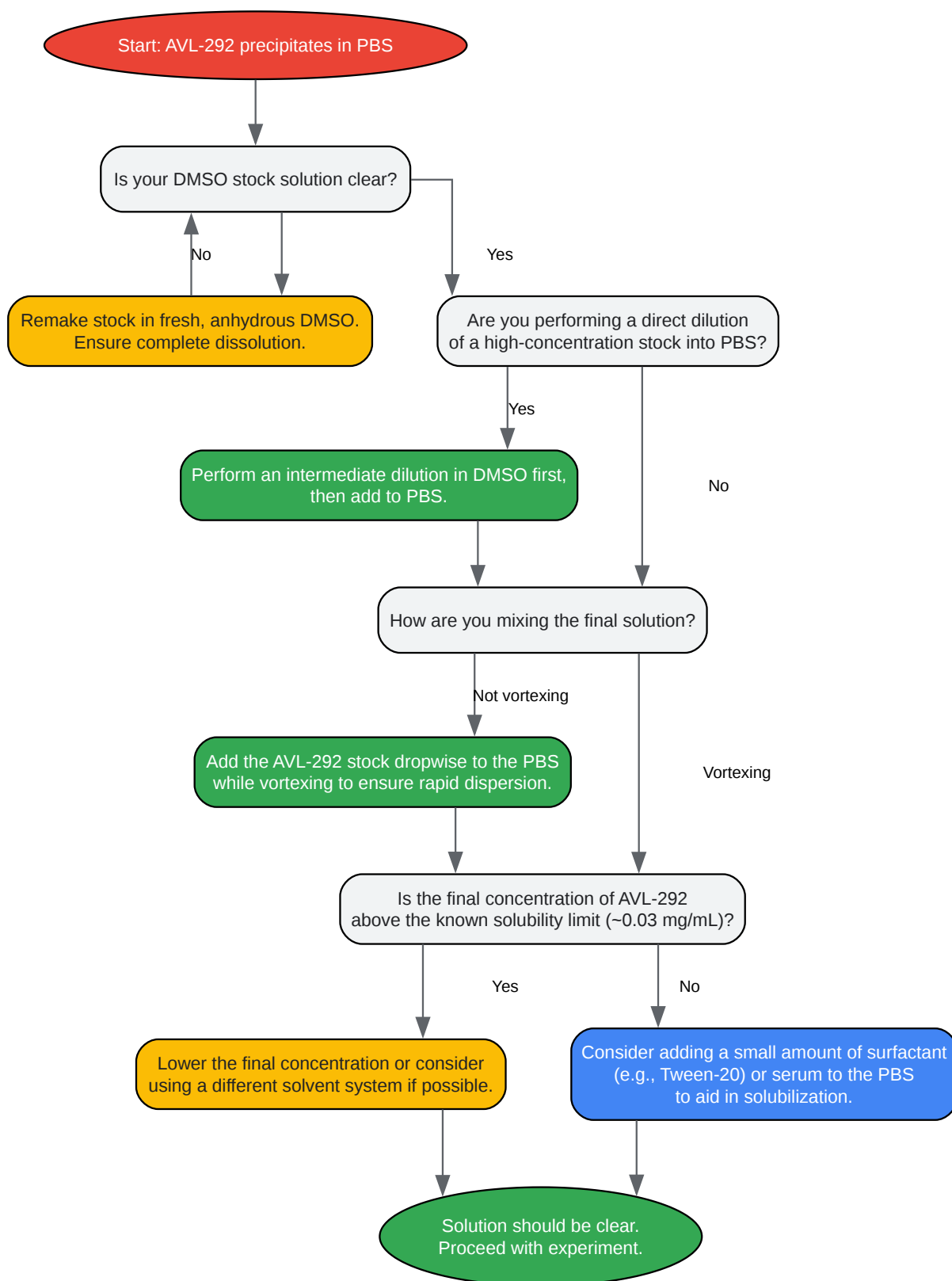
This protocol is designed to minimize precipitation when preparing working solutions of AVL-292 in PBS from a DMSO stock.

- Prepare a High-Concentration Stock Solution in 100% DMSO:
 - Dissolve AVL-292 powder in 100% anhydrous DMSO to create a concentrated stock solution (e.g., 10-50 mg/mL). Ensure the DMSO is of high quality and not hydrated, as water content can reduce solubility.[7]

- Gently vortex or sonicate if necessary to ensure the compound is fully dissolved.
- Perform an Intermediate Dilution (Serial Dilutions):
 - Instead of directly diluting the concentrated DMSO stock into PBS, perform one or more intermediate dilution steps.
 - For example, first dilute the 10 mg/mL stock in DMSO to a lower concentration (e.g., 1 mg/mL).
 - Then, dilute this intermediate stock into your final PBS solution. This gradual reduction in DMSO concentration can help keep the compound in solution.
- Final Dilution into PBS:
 - Add the AVL-292 intermediate stock solution dropwise to the vortexing PBS. This rapid mixing helps to disperse the compound quickly and can prevent localized high concentrations that lead to precipitation.
 - Ensure the final concentration of DMSO in your working solution is as low as possible, ideally below 1%, to minimize any potential off-target effects on your cells or experiment.
- Visual Inspection and Filtration:
 - After preparation, visually inspect the solution for any signs of precipitation.
 - If slight precipitation is observed, you may consider sterile filtering the final solution through a 0.22 μm filter to remove any undissolved particles before use in cell-based assays.

Troubleshooting Workflow

If you continue to experience solubility issues, use the following decision tree to identify and resolve the problem.

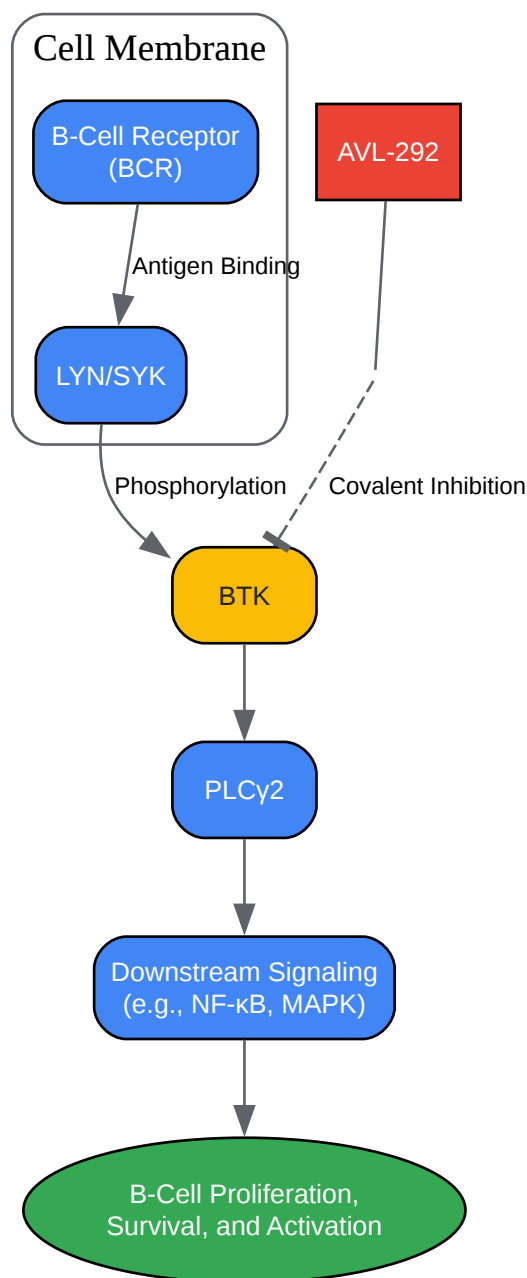


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Troubleshooting workflow for AVL-292 solubility in PBS.

B-Cell Receptor (BCR) Signaling Pathway and AVL-292 Inhibition

To provide further context for your experiments, the following diagram illustrates the simplified B-cell receptor signaling pathway and the point of inhibition by AVL-292.



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AVL-292 inhibits BTK in the BCR signaling pathway.

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